

Structure-activity relationship (SAR) of fluorinated methoxybenzoates

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Compound of Interest

Compound Name: Ethyl 4-fluoro-2-methoxybenzoate

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Structure-Activity Relationship (SAR) Guide: Fluorinated Methoxybenzoates in Modern Drug Design

Executive Summary & Mechanistic Rationale

In contemporary medicinal chemistry, the strategic incorporation of fluorine into aromatic scaffolds is a premier tactic for optimizing pharmacokinetic (PK) and pharmacodynamic (PD) profiles. Specifically, the fluorinated methoxybenzoate moiety has emerged as a highly privileged pharmacophore.

While a standard methoxy group provides an electron-donating effect and acts as a hydrogen-bond acceptor, it is often susceptible to rapid metabolic O-demethylation and can incur an entropic penalty due to free bond rotation. Introducing a fluorine atom—typically in the ortho position relative to the methoxy group—creates a profound synergistic effect^[1]:

- **Conformational Locking:** The strong dipole-dipole repulsion between the highly electronegative C–F bond and the C–O bond of the methoxy group restricts the rotation of

the methoxy methyl group. This "locks" the molecule into a preferred bioactive conformation, significantly reducing the entropic penalty upon target binding[1].

- **Metabolic Shielding:** Fluorine's high electronegativity and strong C–F bond (approx. 116 kcal/mol) shield adjacent electron-rich aromatic positions from cytochrome P450-mediated oxidative metabolism.
- **Lipophilicity & Permeability:** Fluorination increases the molecule's overall lipophilicity (logP) without adding substantial steric bulk (van der Waals radius of F is 1.47 Å, closely mimicking H at 1.20 Å), thereby enhancing cellular permeability and crossing of the blood-brain barrier.

This guide objectively compares the performance of fluorinated methoxybenzoates against their non-fluorinated and alternatively substituted counterparts across two distinct therapeutic domains: Neuroinflammation (Kinase Inhibition) and Immuno-Oncology (STING Agonism).

Comparative Analysis 1: DYRK1A Kinase Inhibitors (Neuroinflammation)

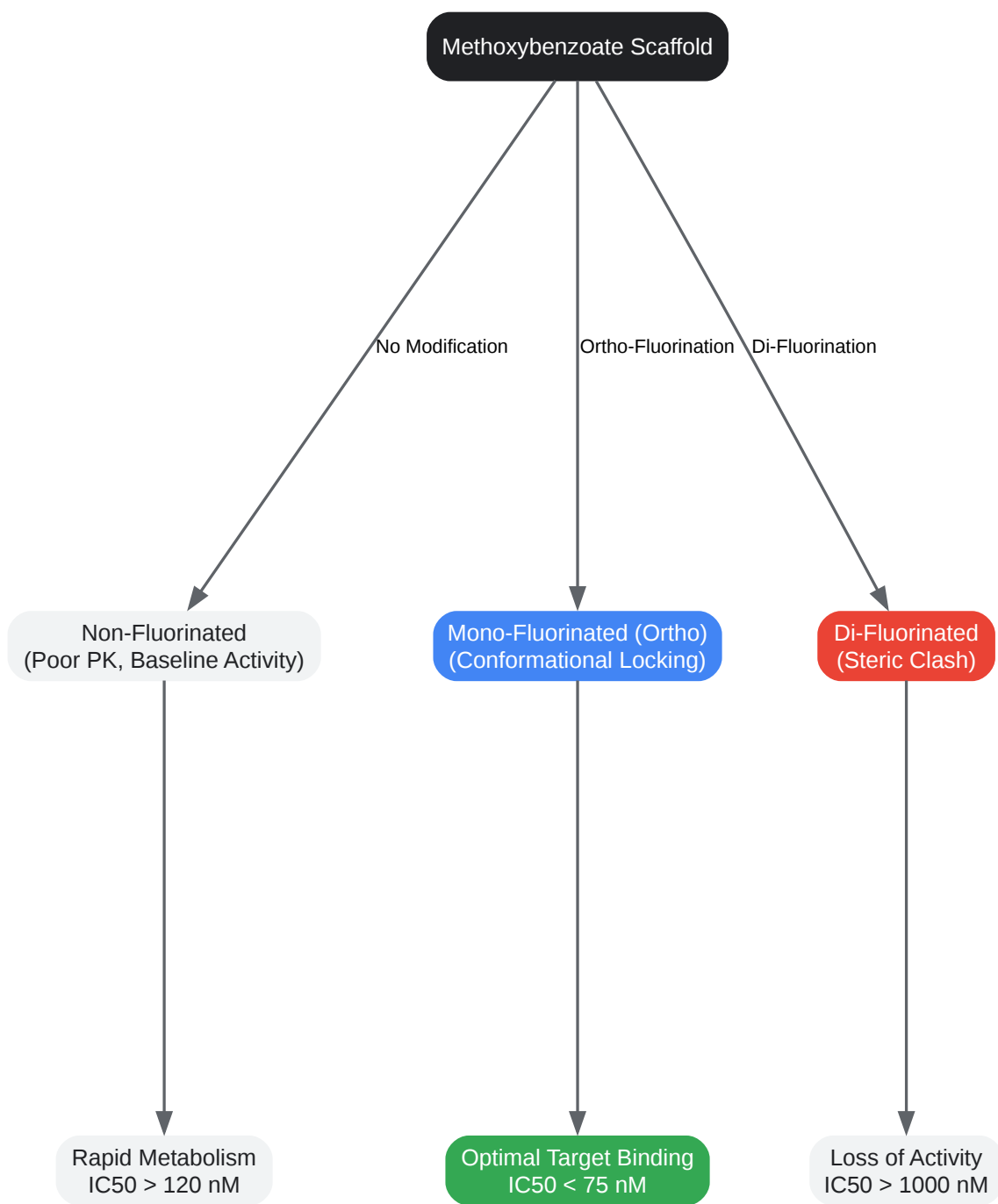
Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) is a critical target for neurodegenerative diseases, including Parkinson's disease. Early inhibitors like Gallocatechin (GCG) showed baseline efficacy but suffered from poor bioavailability. Methylation of the metaphenol group (GCG-3"OMe) improved PK properties but halved the inhibitory activity[2].

To rescue and enhance this activity, researchers synthesized a series of fluorinated methoxybenzoate derivatives. The introduction of a fluorine atom ortho to the methoxy group (Compound 1c: GCG-2"F,5"OMe) yielded a highly potent, selective, and bioavailable inhibitor[2].

SAR Data Comparison: DYRK1A Inhibition

Compound ID	Scaffold Modification	DYRK1A IC ₅₀ (nM)	DYRK2 IC ₅₀ (nM)	Biological Outcome / Causality
GCG	Non-fluorinated parent	121	>1000	Baseline activity; poor in vivo bioavailability.
GCG-3"OMe	Methylated, non-fluorinated	~242	>1000	Improved PK, but methylation disrupts key H-bond interactions, reducing potency.
GCG-2"F,5"OMe (1c)	Fluorinated & Methylated (Para)	73	>1000	Optimal. Fluorine locks the methoxy conformation, enhancing hydrophobic contacts in the kinase hinge region.
GCG-2"F,3"OMe (1d)	Fluorinated & Methylated (Ortho)	>1000	>1000	Steric clash; the proximity of the groups distorts the aromatic ring out of the binding pocket.
GCG-2",6"diF,3"OMe	Di-fluorinated & Methylated	>1000	>1000	Severe steric hindrance prevents insertion into the narrow ATP-binding cleft.

Data sourced from systematic SAR studies on fluorinated polyphenols[2],[1].



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Caption: Logic tree illustrating the SAR of fluorinated methoxybenzoates on target binding affinity.

Comparative Analysis 2: STING Agonists (Immunology)

Stimulator of interferon genes (STING) is a promising therapeutic target for activating innate immune responses against tumors. Recent discoveries of 3-(fluoro-imidazolyl)pyridazine derivatives utilize an aniline/benzoate-derived ring that must precisely fit into the hydrophobic patches at the bottom of the STING ligand-binding pocket[3].

During the SAR optimization of the aniline ring, researchers discovered that spatial dimensions are paramount. Replacing bulky alkynyl groups with a single fluorine atom maintained the necessary hydrophobic interactions while preventing the conformational flips of the imidazole rings that destabilized the binding of larger derivatives[3].

SAR Data Comparison: STING Agonism (THP1 Cells)

Compound	R-Group Substitution (Aniline/Benzoate Ring)	Binding Stability (MD Simulation)	Cellular EC ₅₀ (μM)
SR-717	Reference Agonist	Stable	2.10 ± 0.15
Compound B11	Cyclopropyl (Bulky Hydrophobic)	Unstable (Conformational Flips)	> 10.0
Compound A4	Fluorine (Compact Hydrophobic)	Highly Stable	0.06 ± 0.003

Causality: The introduction of the fluorine atom in Compound A4 perfectly matches the spatial constraints of the STING pocket. The fluorine atom provides the necessary lipophilicity to engage the hydrophobic patch without inducing the steric clashes seen with the cyclopropyl group (B11), resulting in a highly potent agonist[3].

Experimental Methodologies & Self-Validating Protocols

To ensure reproducibility and scientific rigor, the following protocols detail the synthesis of a key fluorinated methoxybenzoate intermediate and the subsequent biological validation assay.

Protocol 1: Synthesis & Hydrolysis of Methyl 3,4-bis(benzyloxy)-2-fluoro-5-methoxybenzoate

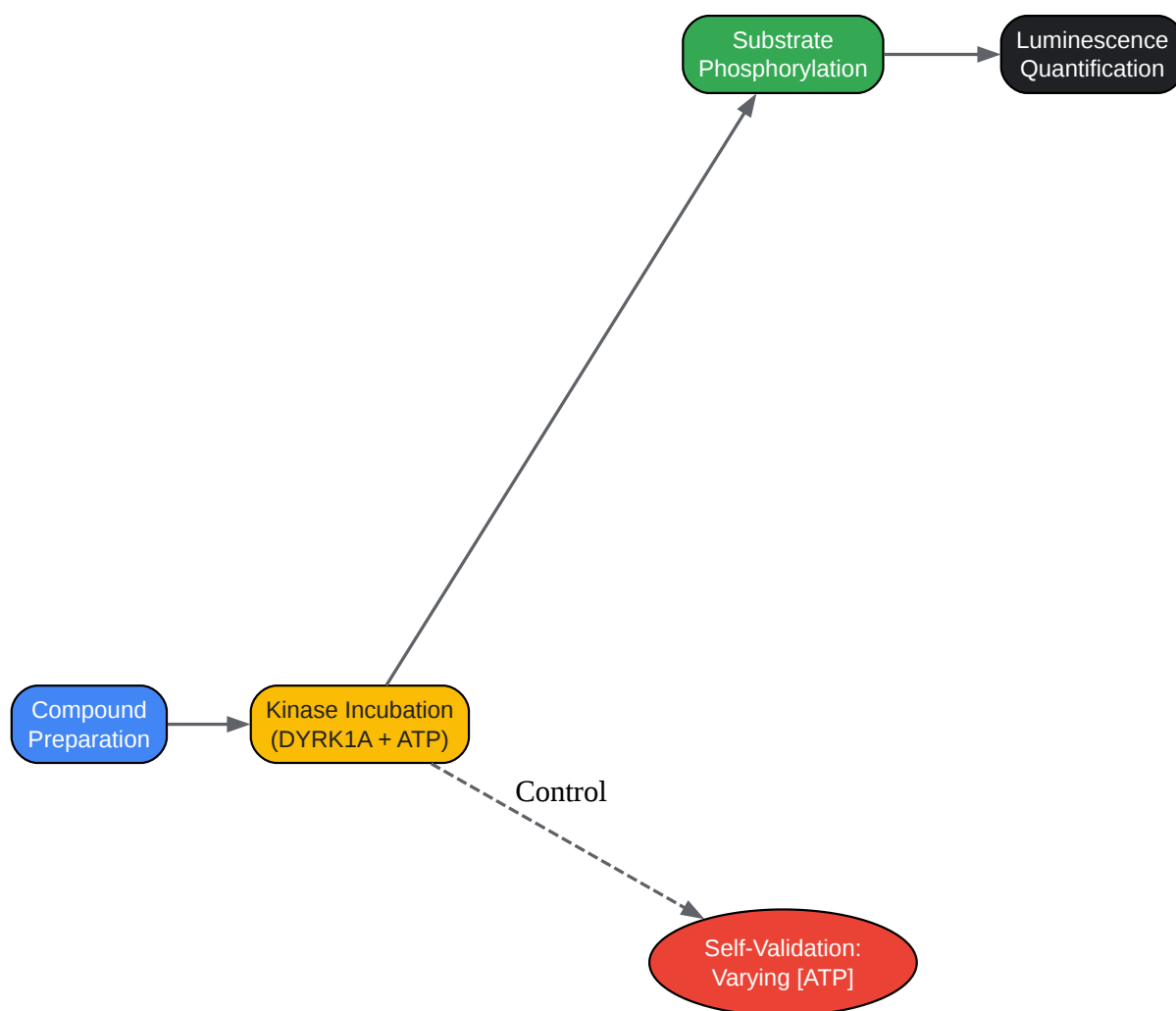
This protocol describes the base-catalyzed ester hydrolysis to yield the active carboxylic acid, a critical building block for downstream coupling[2].

- **Preparation:** Dissolve methyl 3,4-bis(benzyloxy)-2-fluoro-5-methoxybenzoate (1.0 eq, e.g., 58.0 mmol) in a 1:1:1 solvent mixture of THF, Methanol, and HPLC-grade H₂O (240 mL total volume)[2].
- **Reaction Initiation:** Cool the reaction vessel to 0 °C using an ice bath. Slowly add a strong base (e.g., LiOH or NaOH, 3.0 eq) dropwise to prevent exothermic degradation.
- **Incubation:** Remove the ice bath and allow the mixture to stir continuously at room temperature (RT) for 4 hours[2].
- **Self-Validation (TLC Monitoring):** Spot the reaction mixture against the starting material on a silica TLC plate (Hexanes:EtOAc). The reaction is complete only when the higher-R_f starting material spot is entirely consumed.
- **Workup:** Evaporate the organic solvents under reduced pressure. Dilute the aqueous residue with H₂O (150 mL), acidify to pH 2-3 using 1M HCl (to protonate the carboxylate), and extract three times with Ethyl Acetate (EtOAc). Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate to yield the pure fluorinated methoxybenzoic acid.

Protocol 2: Self-Validating Kinase Inhibition Assay (DYRK1A)

This protocol utilizes a luminescence-based ATP depletion assay to quantify kinase activity, incorporating a critical self-validation step to confirm the mechanism of action[2].

- **Compound Preparation:** Prepare a 10-point 3-fold serial dilution of the fluorinated methoxybenzoate compound (e.g., GCG-2''F,5''OMe) in 100% DMSO. Transfer to a 384-well assay plate (final DMSO concentration <1%).
- **Enzyme Incubation:** Add recombinant DYRK1A kinase and the specific peptide substrate to the wells.
- **Reaction Initiation:** Initiate the kinase reaction by adding ATP.
- **Self-Validation Step (Mechanistic Confirmation):** Run parallel assay plates with varying concentrations of ATP (e.g., 10 μ M, 100 μ M, and 0.8 mM). **Causality Check:** If the IC_{50} value increases linearly with ATP concentration, the compound is an ATP-competitive inhibitor. If the IC_{50} remains constant (as seen with these specific fluorinated derivatives up to 0.8 mM ATP), it confirms non-competitive or allosteric inhibition[2].
- **Quantification:** After 60 minutes, add a luminescent kinase reagent (e.g., Kinase-Glo) to halt the reaction and consume residual ATP to generate a luminescent signal. Read the plate on a microplate reader. Lower luminescence indicates higher kinase activity (more ATP consumed by the kinase); higher luminescence indicates successful kinase inhibition.



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Caption: Self-validating high-throughput screening workflow for DYRK1A kinase inhibition.

References

- Development of Novel Fluorinated Polyphenols as Selective Inhibitors of DYRK1A/B Kinase for Treatment of Neuroinflammatory Diseases including Parkinson's Disease Source: National Institutes of Health (NIH) / PMC URL:[[Link](#)]
- Discovery of 3-(Fluoro-imidazolyl)pyridazine Derivatives as Potent STING Agonists with Antitumor Activity Source: Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]

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